

An In-depth Technical Guide to AUTEN-99: A Novel Neuroprotective Autophagy Enhancer

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Compound of Interest

Compound Name: Auten-99

Cat. No.: B1666137

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This guide provides a comprehensive technical overview of **AUTEN-99** (Autophagy Enhancer-99), a novel small molecule with significant potential in the field of neurodegenerative disease research. We will delve into its chemical identity, mechanism of action, and key experimental findings that underscore its promise as a therapeutic candidate. This document is intended for researchers, scientists, and professionals in drug development who are interested in the molecular pathways of autophagy and their therapeutic modulation.

Introduction: The Critical Role of Autophagy in Neuroprotection

Autophagy is a fundamental cellular process responsible for the degradation and recycling of damaged organelles and misfolded proteins.^{[1][2][3][4]} In the context of the central nervous system, a decline in autophagic efficiency is a hallmark of aging and is strongly implicated in the pathogenesis of various neurodegenerative disorders, including Parkinson's and Huntington's diseases.^{[1][2][3][4]} The accumulation of toxic protein aggregates, a common feature of these diseases, can be mitigated by enhancing the autophagic flux. This has led to a surge in the discovery of small molecules that can modulate this pathway, offering a promising therapeutic strategy. **AUTEN-99** has emerged from such efforts as a potent and brain-penetrant autophagy enhancer.^{[1][2][3]}

Chemical Structure and Properties of AUTEN-99

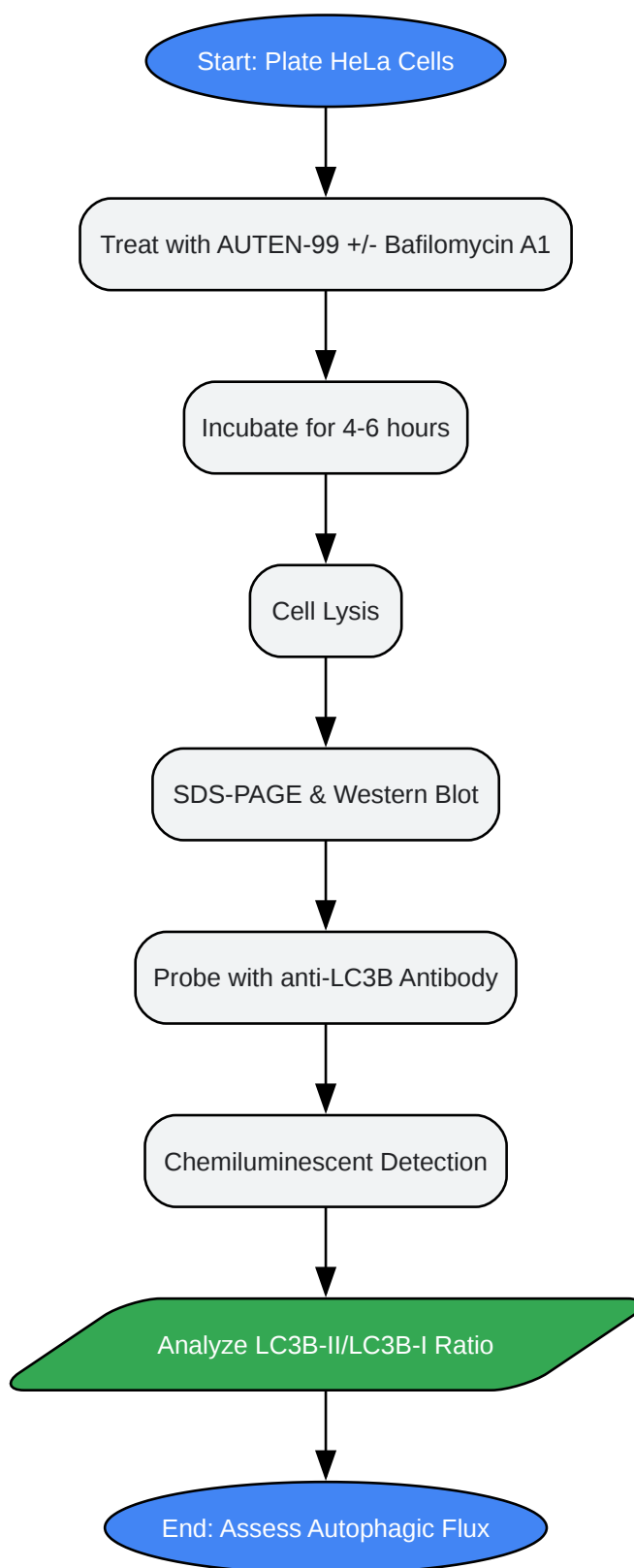
AUTEN-99 is a small molecule identified through a screen for novel autophagy-enhancing factors.[1][2] It is available for research purposes as a hydrobromide salt.[5][6][7]

Table 1: Physicochemical Properties of **AUTEN-99** Hydrobromide

Property	Value	Source
IUPAC Name	2-Biphenyl-4-yl-5,6-dihydro-imidazo[2,1-b]thiazole hydrobromide	[6]
Synonyms	Autophagy enhancer-99 hydrobromide, Auten-99 HBr	[5][6]
CAS Number	1049780-58-6 (HBr)	[6][7][8]
Molecular Formula	C17H15BrN2S	[5][6][7]
Molecular Weight	359.28 g/mol	[5][6][7]
Solubility	Soluble in DMSO (≥ 7.5 mg/mL)	[7]

Mechanism of Action: Inhibition of MTMR14/Jumpy

The primary molecular target of **AUTEN-99** is the myotubularin-related phosphatase 14 (MTMR14), also known as Jumpy.[1][5][6][7][9] MTMR14 is a negative regulator of autophagy.[1][2][4] It acts by dephosphorylating phosphatidylinositol 3-phosphate (PtdIns3P), a key lipid messenger required for the initiation of autophagosome formation. By inhibiting MTMR14, **AUTEN-99** effectively increases the cellular levels of PtdIns3P, thereby promoting the formation of autophagic vesicles and enhancing the overall autophagic flux.[10]



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